

Boronophenylalanine (BPA) Hydrochloride: Comprehensive Disposal & Handling Guide

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Compound of Interest

Compound Name: *Boronophenylalanine hydrochloride*

CAS No.: 76410-59-8

Cat. No.: B3193869

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Executive Summary & Operational Context[1][2][3][4][5]

Boronophenylalanine (BPA) hydrochloride (CAS: 80994-59-8 for

B-enriched or similar for natural abundance) is the primary boron delivery agent for Boron Neutron Capture Therapy (BNCT). While often viewed through the lens of its therapeutic potential, its disposal presents a unique intersection of chemical safety (organic acid salts) and environmental stewardship (boron phytotoxicity).

The Critical Distinction: Effective disposal management relies on one binary question: Has this material been exposed to a neutron source or radio-labeled (e.g.,

F-FBPA)?

- NO: It is a chemical waste.
- YES: It is radioactive or mixed waste.[1]

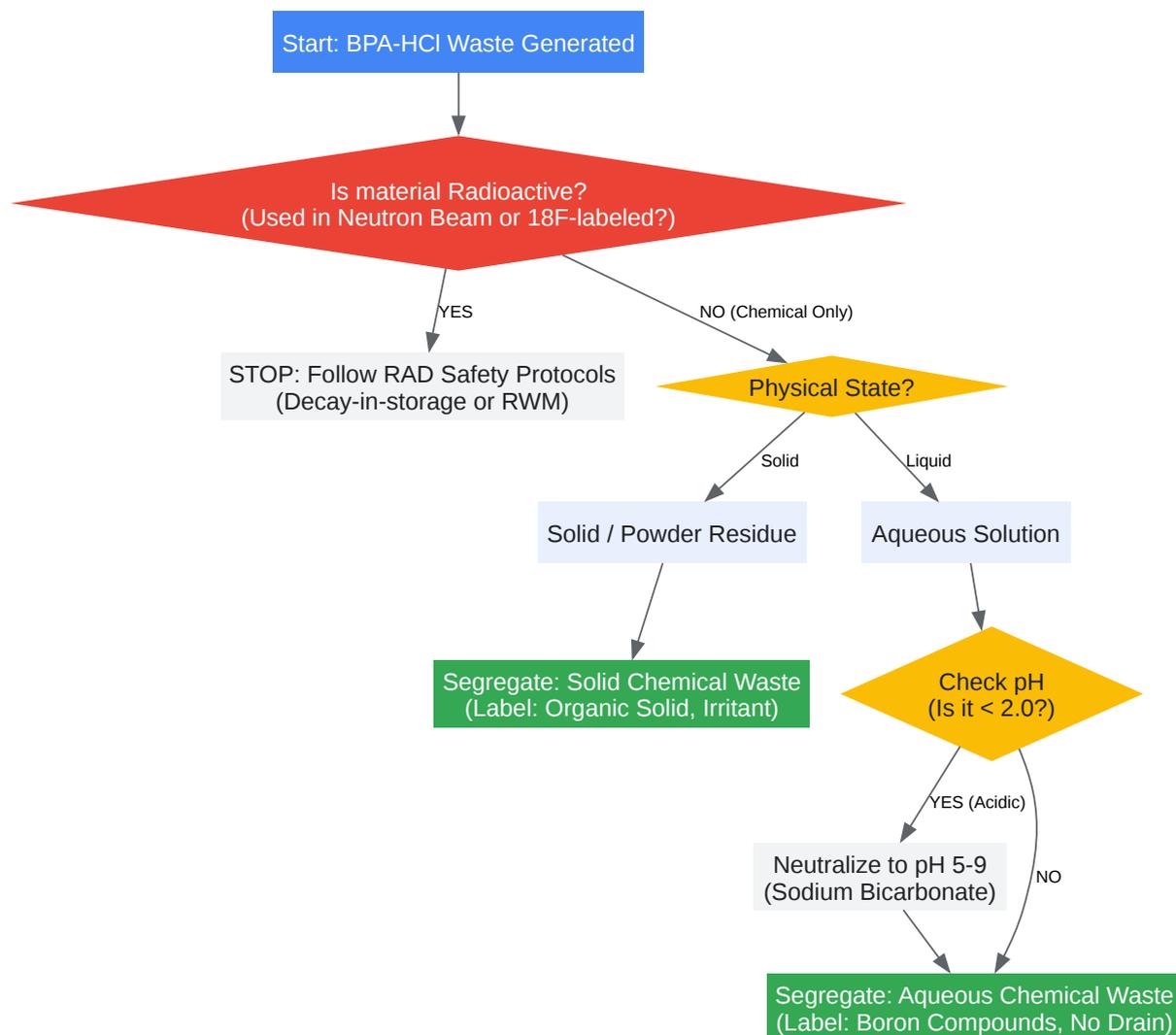
This guide provides the standard operating procedure (SOP) for the chemical form of BPA-HCl.

Waste Characterization & Decision Logic

Before initiating any disposal workflow, you must characterize the waste stream.^[2] BPA-HCl is not P-listed or U-listed under US EPA RCRA regulations, but it falls under characteristic waste guidelines due to its acidity (HCl salt) and environmental impact.

Workflow Visualization: The Disposal Decision Tree

Figure 1: Logic flow for determining the correct waste stream for BPA-HCl.



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Caption: Decision matrix for segregating BPA-HCl waste. Note that radioactive contamination supersedes chemical classification.

Detailed Disposal Protocols

Solid Waste (Powder & Contaminated Debris)

Scenario: Expired shelf-life reagents, weighing boat residues, or spill cleanup materials.

- Classification: Non-RCRA Regulated Hazardous Waste (unless mixed with listed solvents).
- Container: High-density polyethylene (HDPE) wide-mouth jars or double-bagged in 6-mil polyethylene bags.
- Labeling: Must read "Non-Regulated Chemical Waste: Boronophenylalanine HCl."
- Protocol:
 - Transfer solids to the container using a dedicated scoop or spatula to minimize dust generation.
 - Wipe down the exterior of the container.
 - Do not mix with oxidizers or strong bases in the same solid waste bin.

Liquid Waste (Aqueous Solutions)

Scenario: Stock solutions prepared for injection or cell culture.

- The "No Drain" Rule: While BPA is low toxicity to humans, Boron is phytotoxic (toxic to plants) at relatively low concentrations (often >1 ppm in irrigation water) [1]. Consequently, many municipal water districts strictly regulate Boron discharge.
 - Directive: Do NOT pour down the sink, even if diluted.
- pH Adjustment: BPA-HCl solutions are acidic.
 - If the pH is < 2.0, it is technically a Corrosive Waste (D002).

- Best Practice: Neutralize small volumes with Sodium Bicarbonate () to pH 6–8 before adding to the waste carboy to prevent off-gassing or reaction with other organic wastes.
- Segregation: Collect in a carboy labeled "Aqueous Organic Waste - Boron Containing."

Empty Containers

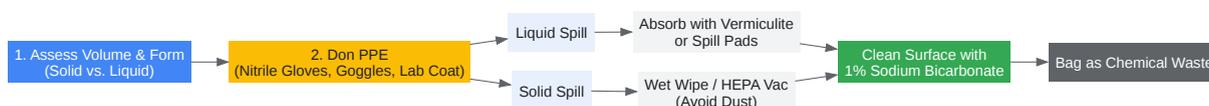
- P-List Status: BPA is not P-listed (acutely toxic).
- Protocol: Triple rinse the empty bottle with water. Collect the rinsate into the Liquid Waste carboy (see 3.2). The triple-rinsed bottle can be defaced (label removed) and discarded in regular trash or glass recycling, depending on institutional policy.

Emergency Spillage Procedures

Accidental release of BPA-HCl requires immediate containment to prevent environmental release and inhalation of the hydrochloride dust.

Spill Response Workflow

Figure 2: Operational steps for managing a laboratory spill of BPA-HCl.



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Caption: Step-by-step containment and cleanup workflow. Emphasis is placed on preventing dust inhalation for solids.[3]

Specific Neutralization Step: Because this is a hydrochloride salt, moisture will liberate trace hydrochloric acid.

- Cover the spill area with a weak base (Sodium Bicarbonate or Calcium Carbonate).
- Wait for any fizzing to cease.
- Clean the area with soap and water after bulk removal.

Technical Data for Safety Assessment

Use the following data to complete your institution's Hazardous Waste Profile (HWP) or Manifest.

| Parameter | Value / Characteristic | Relevance to Disposal |
|------------------|---|--|
| Chemical Name | 4-Borono-L-phenylalanine hydrochloride | Proper shipping name identification |
| CAS Number | 80994-59-8 (L-isomer HCl) | Unique identifier for inventory |
| Physical State | White to off-white powder | Dust control required |
| Water Solubility | Soluble (~10-20 mg/mL depending on pH) | Mobile in groundwater; requires containment |
| Acidity (pKa) | ~2.3 (COOH), ~9 (Amine), ~8.5 (Boronic) | Solutions are acidic; D002 potential if conc.[4] |
| RCRA Code | None (Not Listed) | Classify as "Non-Regulated Chemical" unless pH < 2 |
| Ecological | Phytotoxic (Boron) | Strictly No Drain Disposal |

References

- Agency for Toxic Substances and Disease Registry (ATSDR). (2010). Toxicological Profile for Boron. U.S. Department of Health and Human Services. Retrieved from [\[Link\]](#)
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